

Pyridine-2,6-diethanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Pyridine-2,6-diethanol*

Cat. No.: *B085852*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **pyridine-2,6-diethanol** (CAS No: 1195-59-1), also known as 2,6-bis(hydroxymethyl)pyridine. Given its application as a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals, a thorough understanding of its properties and associated hazards is crucial for ensuring laboratory and personnel safety.^{[1][2]}

Chemical and Physical Properties

Pyridine-2,6-diethanol is a white to off-white or light yellow solid.^{[3][4][5]} It is soluble in water and moderately soluble in polar organic solvents like methanol and ethanol.^{[5][6]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Pyridine-2,6-diethanol**

Property	Value	Reference
Molecular Formula	C ₇ H ₉ NO ₂	[3][7]
Molecular Weight	139.15 g/mol	[7]
Appearance	Light yellow to beige crystalline powder	[3][6]
Melting Point	112 - 115 °C (233.6 - 239 °F)	[3][6]
Boiling Point	185 °C @ 15 mmHg	[6]
Flash Point	No information available	[3]
Autoignition Temperature	No information available	[3]
Water Solubility	Soluble	[6]
Stability	Stable under normal conditions.	[3][7]

Hazard Identification and GHS Classification

Pyridine-2,6-diethanol is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.

GHS Classification:

- Skin Corrosion/Irritation: Category 2[3]
- Serious Eye Damage/Eye Irritation: Category 1[3]
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)[3]

Signal Word: Danger[3]

Hazard Statements:

- H315: Causes skin irritation.[3]

- H318: Causes serious eye damage.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the safety data sheets. Key preventative measures include washing hands and exposed skin thoroughly after handling, wearing appropriate personal protective equipment, and using the substance only in well-ventilated areas.[3]

Toxicological Information

There is no specific acute toxicity information available for **pyridine-2,6-diethanol**.^[7] However, due to its classification, it is known to be an irritant to the eyes, skin, and respiratory system, with a risk of serious eye damage.^{[3][7]}

For context, toxicological data for the parent compound, pyridine, is summarized in Table 2. It is important to note that this data is for a related but different chemical and should be used for informational purposes only.

Table 2: Acute Toxicity Data for Pyridine (CAS No: 110-86-1)

Route of Exposure	Species	Value	Reference
Oral LD50	Rat	866 mg/kg	[8]
Dermal LD50	Rabbit	1000 - 2000 mg/kg	[8]
Inhalation LC50	Rat	12.898 mg/L (4 h)	[8]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling:

- Work in a well-ventilated area, preferably in a certified chemical fume hood.^[9]
- Avoid contact with skin, eyes, and clothing.^[10]

- Do not breathe dust or fumes.[3]
- Wash hands thoroughly before breaks and immediately after handling the product.[3][10]
- Minimize dust generation and accumulation.[10]
- Keep containers tightly closed when not in use.[9][10]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[10]
- Keep containers tightly closed to prevent contamination and absorption of moisture.[3][9]
- Store away from strong oxidizing agents and acids.[3][7]

Exposure Controls and Personal Protective Equipment (PPE)

A hierarchy of controls should be implemented to minimize exposure.

Caption: Hierarchy of controls for minimizing exposure.

Engineering Controls:

- Work in a laboratory equipped with a chemical fume hood.[9]
- Ensure adequate ventilation to keep airborne concentrations low.[10]
- Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[3][10]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][10]

- Skin Protection: Wear impervious gloves (e.g., nitrile or neoprene) and protective clothing to prevent skin exposure.[9][10] A lab coat is mandatory.[9]
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[10]

First Aid Measures

In case of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediate medical attention is required.[3][10]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if skin irritation occurs.[3][10]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[3][10]
- Ingestion: Do NOT induce vomiting. Rinse mouth and drink 2-4 cupfuls of milk or water if conscious and alert. Get immediate medical attention.[10]

Accidental Release Measures

In the event of a spill, follow established emergency procedures.

Caption: Workflow for handling a chemical spill.

Personal Precautions:

- Ensure adequate ventilation.[3]
- Use personal protective equipment as required.[3]
- Avoid dust formation.[3]

Environmental Precautions:

- Prevent the substance from entering drains and waterways.[\[9\]](#)

Methods for Containment and Clean-up:

- For solid spills, sweep up or vacuum the material and shovel it into a suitable, labeled container for disposal.[\[3\]](#)[\[10\]](#) Avoid generating dust.[\[3\]](#)[\[10\]](#)
- Use absorbent, inert materials like sand or vermiculite for liquid spills.
- Wash the spill area thoroughly after material pickup is complete.

Firefighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)

Specific Hazards Arising from the Chemical:

- Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[\[3\]](#)[\[7\]](#)

Protective Equipment for Firefighters:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[\[3\]](#)[\[7\]](#)

Experimental Protocols

Synthesis of Pyridine-2,6-diethanol

Method 1: Reduction of Dimethyl 2,6-pyridinedicarboxylate

This protocol involves the reduction of a diester to the corresponding diol.

Materials:

- Dimethyl 2,6-pyridinedicarboxylate
- Methanol (MeOH)
- Sodium borohydride (NaBH_4)
- Saturated sodium carbonate (Na_2CO_3) solution
- Dichloromethane (DCM)
- Sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve dimethyl 2,6-pyridinedicarboxylate (5.0 g, 0.022 mol) in methanol (50 mL) in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.
- Add sodium borohydride (3.3 g, 0.088 mol) in portions to the cooled solution.
- Stir the reaction mixture at 20 °C for 16 hours.
- After the reaction is complete, quench the reaction by adding saturated sodium carbonate solution (10 mL).
- Concentrate the mixture under reduced pressure to remove the solvent.
- Add a mixture of dichloromethane and methanol (10:1, 200 mL) to the residue and filter the solution.
- Dry the filtrate over anhydrous sodium sulfate and filter again.
- Concentrate the filtrate under reduced pressure to yield **pyridine-2,6-diethanol** as a white solid.[3]

Method 2: Reduction of 2,6-pyridinedicarboxylic acid

This protocol describes the reduction of the diacid to the diol.

Materials:

- 2,6-pyridinedicarboxylic acid
- Ethanol (EtOH)
- Acetyl chloride
- Sodium carbonate (Na_2CO_3)
- Diethyl ether
- Magnesium sulfate (MgSO_4)
- Lithium aluminum hydride (LiAlH_4) or other suitable reducing agent

Procedure:

- To a solution of 2,6-pyridinedicarboxylic acid (28 g, 0.168 mol) in ethanol (300 mL), slowly add acetyl chloride (15 mL, 0.212 mol).
- Stir the mixture at room temperature for 24 hours.
- Evaporate the ethanol under reduced pressure.
- Dissolve the residue in water (30 mL) and neutralize with solid sodium carbonate.
- Extract the aqueous solution three times with diethyl ether.
- Dry the combined ether extracts over magnesium sulfate and evaporate to dryness to yield diethyl pyridine-2,6-dicarboxylate.
- The resulting ester can then be reduced to **pyridine-2,6-diethanol** using a suitable reducing agent like lithium aluminum hydride, followed by an appropriate workup procedure.^[10]

Disposal Considerations

Dispose of **pyridine-2,6-diethanol** and its containers in accordance with local, regional, and national regulations.^[3] Do not dispose of it down the drain. Waste materials should be treated

as hazardous waste and handled by a licensed disposal company.

This technical guide is intended to provide comprehensive safety and handling information for **pyridine-2,6-diethanol**. It is imperative that all users of this chemical familiarize themselves with this information and the relevant Safety Data Sheet (SDS) before commencing any work. Always adhere to established laboratory safety protocols and best practices.

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